

A Technical Guide to Disodium Maleate: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Disodium maleate*

CAS No.: *371-47-1*

Cat. No.: *B1238016*

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Disodium maleate, the sodium salt of maleic acid, is a versatile organic compound with significant applications across various scientific disciplines, including pharmaceutical sciences, biochemistry, and materials science. This guide provides an in-depth overview of its chemical and physical properties, synthesis protocols, and its utility in research and drug development.

Core Physicochemical Properties

A summary of the key quantitative data for **disodium maleate** is presented below. These properties are fundamental to its application in experimental settings.

Property	Value	Citations
Molecular Formula	C ₄ H ₂ Na ₂ O ₄	[1][2][3][4][5]
Molecular Weight	160.04 g/mol	[1][2][3][5]
Exact Mass	159.97484710 g/mol	[1][2]
Appearance	White crystalline or amorphous powder	[1][5]
Density	1.3 - 1.499 g/cm ³	[1]
Melting Point	138 - 139 °C	[1]
Water Solubility	Highly soluble	[1]
pH of 5% Solution	7.0 - 9.0	[1][5]
CAS Number	371-47-1	[1][3][6]

Molecular Structure and Formula

Disodium maleate is an organic sodium salt with the chemical formula C₄H₂Na₂O₄. [1][2][3][4][5] It is the disodium salt of maleic acid, a dicarboxylic acid with a cis-configuration of the carboxyl groups, which is crucial for its chemical reactivity. [1]

Synthesis of Disodium Maleate

The synthesis of **disodium maleate** is typically achieved through straightforward acid-base chemistry.

Experimental Protocol: Neutralization of Maleic Anhydride

A common and efficient method for the laboratory-scale synthesis of **disodium maleate** involves the reaction of maleic anhydride with sodium hydroxide in an aqueous solution. [7]

Materials:

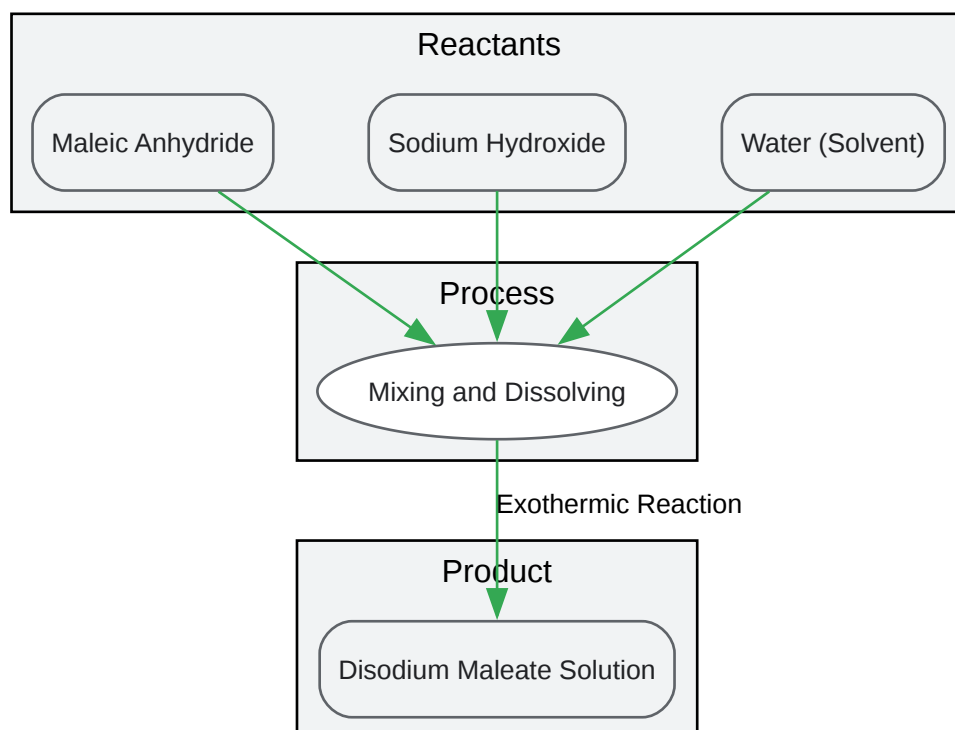
- Maleic Anhydride (9.8 parts by weight)

- Sodium Hydroxide (8 parts by weight)
- Deionized Water (100 parts by weight)

Procedure:

- Carefully add 8 parts by weight of sodium hydroxide and 9.8 parts by weight of maleic anhydride to 100 parts by weight of deionized water in a suitable reaction vessel.^[7]
- Stir the mixture until all solids have dissolved, resulting in a homogeneous aqueous solution of **disodium maleate**.^[7]
- The resulting solution can be used directly or the **disodium maleate** can be isolated by removing the water, for example, using a rotary evaporator to yield a white powder.^[7]

Synthesis of Disodium Maleate



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A flowchart illustrating the synthesis of **disodium maleate**.

Applications in Research and Drug Development

Disodium maleate's chemical properties make it a valuable tool in various research and pharmaceutical applications.

Buffering Agent

In biochemical and cell culture applications, maintaining a stable pH is critical. **Disodium maleate** can function as a buffering agent, particularly in the pH range of 5.0 to 6.5.^[1]

Experimental Protocol: Preparation of a Maleate Buffer

This protocol describes the preparation of a 0.1 M maleate buffer solution.

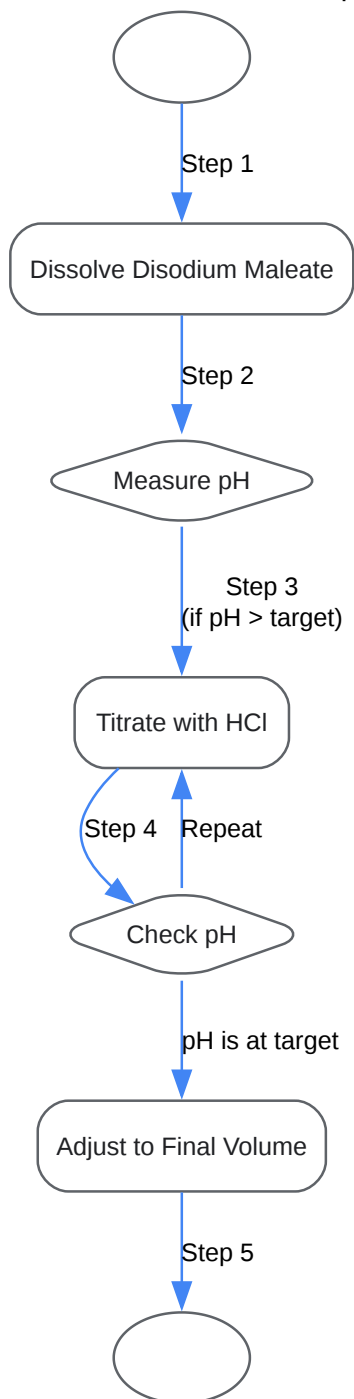
Materials:

- **Disodium maleate**
- 0.1 M Hydrochloric Acid (HCl)
- Deionized Water
- pH meter

Procedure:

- Dissolve an appropriate amount of **disodium maleate** in deionized water to achieve a final concentration of 0.1 M.
- Monitor the pH of the solution using a calibrated pH meter. The initial pH will be alkaline.^{[1][8]}
- Slowly titrate the solution with 0.1 M HCl while stirring continuously.^[8]
- Continue adding HCl until the desired pH (e.g., pH 6.0) is reached.
- Bring the solution to the final desired volume with deionized water.

Workflow for Maleate Buffer Preparation



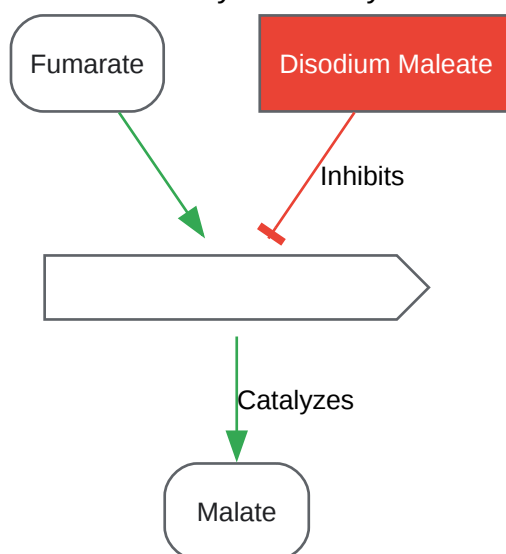
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A workflow diagram for preparing a **disodium maleate** buffer.

Enzyme Inhibition Studies

Disodium maleate is a known inhibitor of fumarate hydratase, an enzyme in the Krebs (citric acid) cycle.[1] This inhibitory action allows researchers to study the metabolic consequences of disrupting this crucial pathway, which has implications for cancer research.[1]

Inhibition of Fumarate Hydratase by Disodium Maleate



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The inhibitory effect of **disodium maleate** on the Krebs cycle.

Pharmaceutical Formulations

In the development of pharmaceuticals, **disodium maleate** serves as an excipient. Its high water solubility and ability to interact with active pharmaceutical ingredients can enhance the solubility and bioavailability of poorly soluble drugs.[1] Furthermore, it may be used to modulate drug release profiles in controlled-release formulations.[1]

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- To cite this document: BenchChem. [A Technical Guide to Disodium Maleate: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1238016/docs#a-technical-guide-to-disodium-maleate-properties-synthesis-and-applications\]](https://www.benchchem.com/product/b1238016/docs#a-technical-guide-to-disodium-maleate-properties-synthesis-and-applications)

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